

An In-depth Technical Guide to 4-Acetamidobenzaldehyde: Structure, Properties, and Synthesis

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Compound of Interest		
Compound Name:	4-Acetamidobenzaldehyde	
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This technical guide provides a comprehensive overview of **4-Acetamidobenzaldehyde**, a versatile organic compound with applications in medicinal chemistry and organic synthesis. The document details its chemical structure, functional groups, physicochemical properties, and a standard protocol for its laboratory synthesis.

Chemical Structure and Functional Groups

4-Acetamidobenzaldehyde, also known as N-(4-formylphenyl)acetamide, is an aromatic compound with the molecular formula C₉H₉NO₂.[1] Its structure consists of a central benzene ring substituted with two functional groups at the para position (positions 1 and 4).[1]

The principal functional groups present in **4-Acetamidobenzaldehyde** are:

- Aromatic Ring (Benzene): A six-carbon aromatic ring that forms the core of the molecule.
- Aldehyde Group (-CHO): An electron-withdrawing group that is a key site for nucleophilic addition reactions.
- Acetamido Group (-NHCOCH₃): An amide group that influences the electronic properties of the aromatic ring.[1]

The presence of both an aldehyde and an amide group makes it a valuable intermediate for the synthesis of various pharmaceuticals and agrochemicals.[1]



Caption: Chemical structure of **4-Acetamidobenzaldehyde**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Acetamidobenzaldehyde** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	References
Molecular Formula	C ₉ H ₉ NO ₂	[1][2][3]
Molecular Weight	163.17 g/mol	[2][3]
Appearance	White to light yellow crystalline powder	[1][4][5]
Melting Point	148-153 °C	[3][4]
Boiling Point	384.3 ± 25.0 °C at 760 mmHg	[3][6]
Density	1.2 ± 0.1 g/cm ³	[3]
Solubility in Water	3.247 g/L at 25 °C (Slightly soluble)	[5]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[1][5]
Flash Point	181.8 ± 23.3 °C	[3]
CAS Number	122-85-0	[2][3][4]

Experimental Protocol: Synthesis of 4-Acetamidobenzaldehyde

A common method for the synthesis of **4-Acetamidobenzaldehyde** is through the acetylation of 4-aminobenzaldehyde using acetic anhydride.[5]

Materials:

4-Aminobenzaldehyde



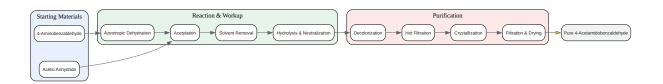
- Acetic anhydride
- Benzene (or a suitable alternative solvent)
- · Sodium carbonate
- Activated carbon
- Water

Procedure:

- A solution of 4-aminobenzaldehyde in benzene is subjected to azeotropic dehydration to remove any residual water.
- Acetic anhydride is then added to the dehydrated solution.
- The mixture is heated, and benzene is removed by distillation. Any remaining benzene is steamed out.
- Water is added to the reaction product.
- The pH of the solution is adjusted to 6.8-7.0 using sodium carbonate.
- Activated carbon is added for decolorization, and the mixture is heated to 95-100 °C.
- The hot solution is filtered under pressure to remove the activated carbon.
- The filtrate is allowed to cool, leading to the crystallization of the product.
- The crystals of 4-Acetamidobenzaldehyde are collected by filtration and dried at 60-65 °C.

Purification: The crude product can be further purified by recrystallization from water.[4]





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Caption: Synthesis workflow for **4-Acetamidobenzaldehyde**.

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